

# (4-propan-2-ylphenyl)boronic acid IUPAC name and synonyms

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 4-Isopropylphenylboronic acid

Cat. No.: B156128

[Get Quote](#)

An In-depth Technical Guide to (4-propan-2-ylphenyl)boronic acid

This technical guide provides a comprehensive overview of (4-propan-2-ylphenyl)boronic acid, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its nomenclature, physicochemical properties, and synthetic applications.

## Nomenclature

- IUPAC Name: (4-propan-2-ylphenyl)boronic acid[1]
- Synonyms: **4-Isopropylphenylboronic acid**, 4-Cumylboronic acid, 4-Isopropylbenzeneboronic acid[1][2]

## Physicochemical Properties

The quantitative data for (4-propan-2-ylphenyl)boronic acid are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C9H13BO2	[3]
Molecular Weight	164.01 g/mol	[3][4]
CAS Number	16152-51-5	[3]
Melting Point	110-112 °C	[1][2][5]
Boiling Point	285.9 °C at 760 mmHg	[1][5]
Density	1.04 g/cm <sup>3</sup>	[2][5]
Flash Point	126.7 °C	[5]
InChI Key	IAEUFBDMVKQCLU-UHFFFAOYSA-N	[1][3]
Canonical SMILES	CC(C)C1=CC=C(C=C1)B(O)O	[3]

## Experimental Protocols

Boronic acids are crucial intermediates in organic chemistry, primarily synthesized through two main routes: the reaction of organometallic reagents with borate esters or the palladium-catalyzed Miyaura borylation reaction.[6]

## General Synthesis via Grignard Reagent

A common method for the synthesis of arylboronic acids involves the use of a Grignard reagent. This protocol outlines a general procedure.

Materials:

- 4-bromoisopropylbenzene
- Magnesium turnings
- Anhydrous diethyl ether or THF
- Triisopropyl borate

- Aqueous acid (e.g., HCl)

Procedure:

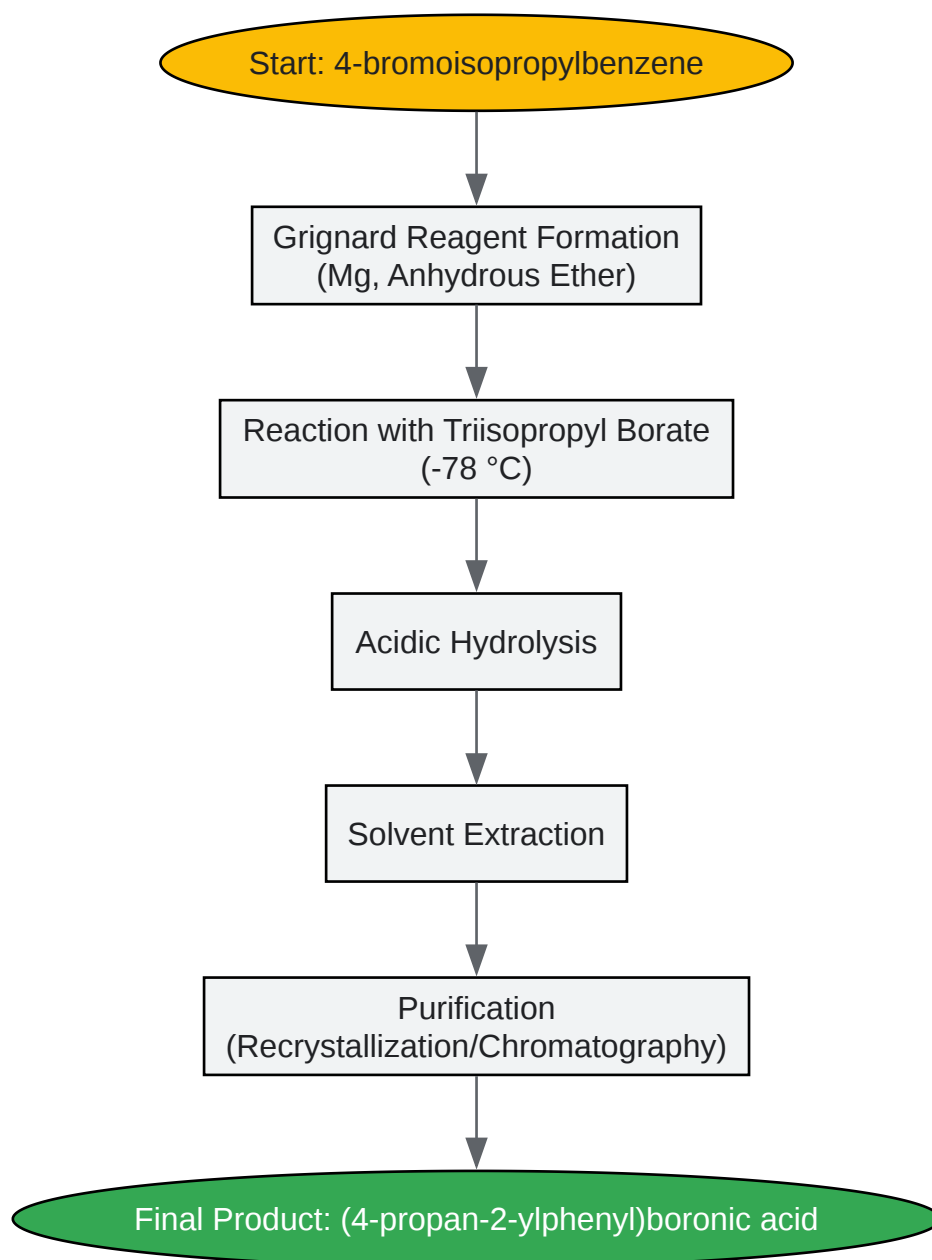
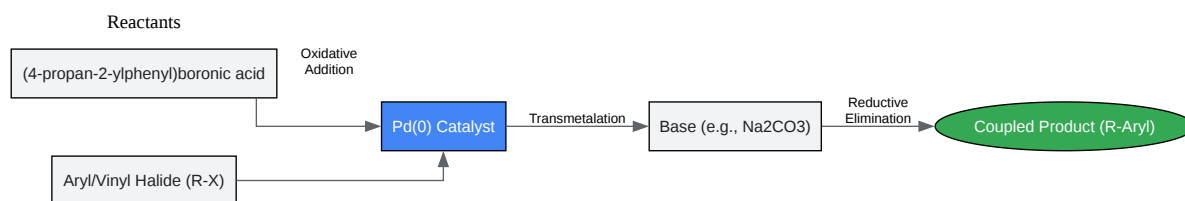
- Activate magnesium turnings in a flame-dried, three-necked flask under an inert atmosphere (e.g., argon).
- Add a solution of 4-bromoisopropylbenzene in anhydrous diethyl ether or THF dropwise to the magnesium turnings to initiate the formation of the Grignard reagent, (4-isopropylphenyl)magnesium bromide.
- Cool the reaction mixture to a low temperature (typically -78 °C).
- Slowly add a solution of triisopropyl borate in the same anhydrous solvent to the Grignard reagent.
- Allow the reaction mixture to warm to room temperature and stir for several hours.
- Quench the reaction by the slow addition of aqueous acid.
- Extract the aqueous layer with an organic solvent.
- Dry the combined organic layers over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude (4-propan-2-ylphenyl)boronic acid.
- Purify the crude product by recrystallization or column chromatography.

## Key Reactions and Workflows

(4-propan-2-ylphenyl)boronic acid is a key building block in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.<sup>[6]</sup>

## Suzuki-Miyaura Cross-Coupling Reaction

This reaction involves the coupling of an organoboron compound with an organohalide in the presence of a palladium catalyst and a base.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. alfa-chemistry.com [alfa-chemistry.com]
- 2. 16152-51-5 CAS MSDS (4-Isopropylbenzeneboronic acid) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. [4-(PROPAN-2-YL)PHENYL]BORONIC ACID | CAS 16152-51-5 [matrix-fine-chemicals.com]
- 4. 4-Isopropylphenylboronic acid | C<sub>9</sub>H<sub>13</sub>BO<sub>2</sub> | CID 2773480 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-isopropyl-phenyl-boronic acid, CAS No. 16152-51-5 - iChemical [ichemical.com]
- 6. Boronic acid - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [(4-propan-2-ylphenyl)boronic acid IUPAC name and synonyms]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156128#4-propan-2-ylphenyl-boronic-acid-iupac-name-and-synonyms]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)